

Measuring the Activity of LacMP Laccase: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *LacMP*

Cat. No.: *B16141901*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and standardized protocols for the accurate measurement of **LacMP** laccase activity. The methods described herein are essential for researchers in various fields, including enzymology, drug development, and biotechnology, enabling consistent and reproducible quantification of enzyme kinetics and inhibition.

Introduction to LacMP Laccase

Laccases (benzenediol:oxygen oxidoreductase, EC 1.10.3.2) are multi-copper containing enzymes that catalyze the oxidation of a broad range of phenolic and non-phenolic compounds with the concomitant reduction of molecular oxygen to water.^{[1][2]} The fungal laccase **LacMP**, from *Moniliophthora perniciosa* FA553, has garnered interest due to its potential applications in various biotechnological processes.^[3] Accurate measurement of its activity is paramount for understanding its catalytic mechanism, screening for inhibitors or enhancers, and optimizing its use in industrial applications.

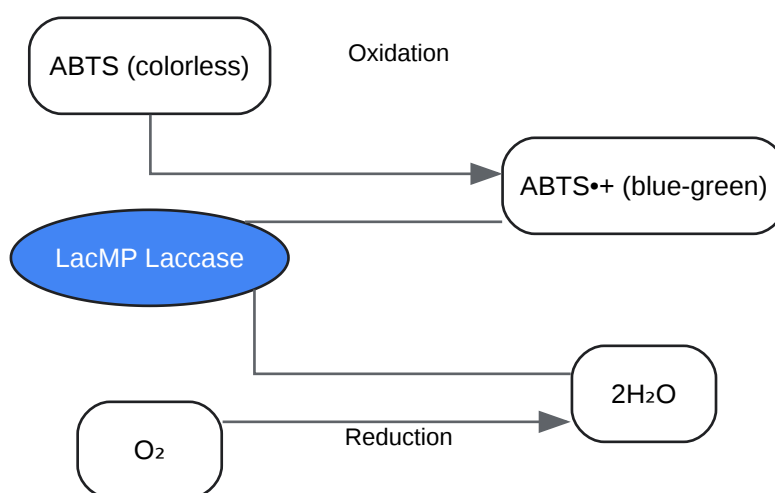
Spectrophotometric Methods for Measuring Laccase Activity

The most common methods for determining laccase activity are spectrophotometric assays based on the oxidation of specific chromogenic substrates. The rate of color formation is directly proportional to the laccase activity.[2] This section details the protocols for three widely used substrates: 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS), syringaldazine, and guaiacol.

ABTS Assay

The ABTS assay is a simple, sensitive, and widely adopted method for measuring laccase activity.[2] Laccase catalyzes the oxidation of the colorless ABTS substrate to a stable, blue-green cation radical ($\text{ABTS}^{\bullet+}$), which can be monitored by measuring the increase in absorbance at 420 nm.[2][4]

Principle:



[Click to download full resolution via product page](#)

Figure 1: Laccase-catalyzed oxidation of ABTS.

Experimental Protocol:

- Reagent Preparation:
 - 0.1 M Sodium Acetate Buffer (pH 4.5): Dissolve 8.2 g of sodium acetate in 800 mL of distilled water. Adjust the pH to 4.5 with glacial acetic acid and bring the final volume to 1 L with distilled water. Store at 4°C.[2]

- 0.5 mM ABTS Substrate Solution: Dissolve 27.4 mg of ABTS in 100 mL of 0.1 M Sodium Acetate Buffer (pH 4.5). This solution should be prepared fresh daily and protected from light.[\[2\]](#)[\[4\]](#)
- Assay Procedure:
 - Pipette 2.8 mL of the 0.1 M sodium acetate buffer (pH 4.5) into a cuvette.
 - Add 0.1 mL of the enzyme sample (e.g., purified **LacMP** or culture supernatant).
 - To initiate the reaction, add 0.1 mL of the 0.5 mM ABTS solution and mix thoroughly. The final volume is 3.0 mL.
 - Measure the increase in absorbance at 420 nm over time (e.g., for 3-5 minutes) using a spectrophotometer.[\[4\]](#)
 - For the blank control, substitute the enzyme sample with 0.1 mL of distilled water or the buffer used for enzyme dilution.[\[2\]](#)

Data Presentation:

Parameter	Value	Reference
Substrate	ABTS	[2]
Wavelength (λ_{max})	420 nm	[2] [4]
Molar Extinction Coefficient (ϵ)	36,000 M ⁻¹ cm ⁻¹	[2] [5]
Optimal pH for LacMP	6.0	[3]
Optimal Temperature for LacMP	60°C	[3]

Calculation of Laccase Activity:

Laccase activity is typically expressed in Units per Liter (U/L), where one unit (U) is defined as the amount of enzyme that oxidizes 1 μmol of substrate per minute.[\[1\]](#)[\[2\]](#)

$$\text{Activity (U/L)} = (\Delta A_{420}/\text{min} * V_{\text{total}} * 10^6) / (\epsilon * d * V_{\text{sample}})$$

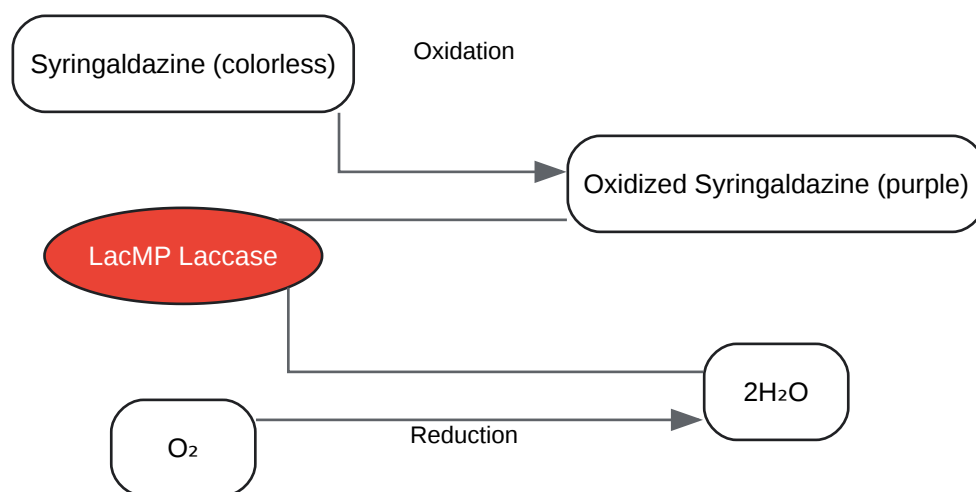
Where:

- $\Delta A_{420}/\text{min}$: The initial linear rate of change in absorbance at 420 nm per minute.
- V_{total} : Total volume of the assay mixture in mL.
- ϵ : Molar extinction coefficient of ABTS $\bullet$ + (36,000 M $^{-1}$ cm $^{-1}$).[\[2\]](#)[\[5\]](#)
- d : Path length of the cuvette in cm (typically 1 cm).[\[2\]](#)
- V_{sample} : Volume of the enzyme sample added in mL.

Syringaldazine Assay

Syringaldazine is a specific substrate for laccase and is not oxidized by tyrosinase, making it a reliable reagent for detecting laccase in the presence of other oxidoreductases.[\[6\]](#) Oxidation of syringaldazine by laccase produces a colored product that can be measured at 525-530 nm.[\[7\]](#)

Principle:



[Click to download full resolution via product page](#)

Figure 2: Laccase-catalyzed oxidation of Syringaldazine.

Experimental Protocol:

- Reagent Preparation:
 - 100 mM Potassium Phosphate Buffer (pH 6.5): Prepare in deionized water using Potassium Phosphate, Monobasic. Adjust to pH 6.5 at 30°C with 1 M KOH.
 - 0.216 mM Syringaldazine Solution: Prepare in absolute methanol.
- Assay Procedure:
 - Equilibrate all solutions to 30°C.
 - In a cuvette, mix 2.20 mL of 100 mM Potassium Phosphate buffer (pH 6.5) and 0.50 mL of the enzyme solution.
 - To start the reaction, add 0.30 mL of the 0.216 mM syringaldazine solution and mix by inversion.
 - Record the increase in absorbance at 530 nm for approximately 10 minutes.
 - For the blank, substitute the enzyme solution with 0.50 mL of deionized water.

Data Presentation:

Parameter	Value	Reference
Substrate	Syringaldazine	
Wavelength (λ_{max})	525-530 nm	[7]
Molar Extinction Coefficient (ϵ)	65,000 M ⁻¹ cm ⁻¹	[5][7]
Optimal pH for LacMP	7.5	[3]
Optimal Temperature for LacMP	45°C	[3]

Calculation of Laccase Activity:

One unit is defined as the amount of enzyme that produces a $\Delta A_{530\text{nm}}$ of 0.001 per minute at pH 6.5 and 30°C in a 3 mL reaction volume.

$$\text{Activity (units/mL)} = (\Delta A_{530}/\text{min_Test} - \Delta A_{530}/\text{min_Blank}) / (0.001 * V_{\text{enzyme}})$$

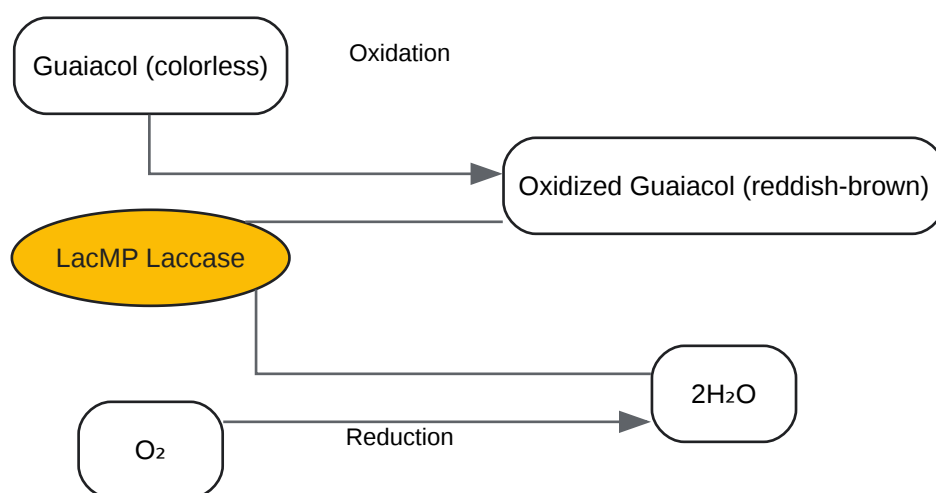
Where:

- $\Delta A_{530}/\text{min}$: The maximum linear rate of change in absorbance at 530 nm per minute.
- V_{enzyme} : Volume of the enzyme sample in mL.

Guaiacol Assay

Guaiacol is another commonly used phenolic substrate for laccase activity assays. Its oxidation leads to the formation of a reddish-brown product that absorbs light at 450-470 nm.[8][9]

Principle:



[Click to download full resolution via product page](#)

Figure 3: Laccase-catalyzed oxidation of Guaiacol.

Experimental Protocol:

- Reagent Preparation:
 - 10 mM Sodium Acetate Buffer (pH 5.0): Prepare as described previously and adjust the pH to 5.0.
 - 2 mM Guaiacol Solution: Prepare fresh in the sodium acetate buffer.

- Assay Procedure:

- In a test tube, prepare the reaction mixture containing 3 mL of 10 mM sodium acetate buffer, 1 mL of 2 mM guaiacol solution, and 1 mL of the enzyme source (fungal supernatant).[10]
- For the blank, add 1 mL of distilled water instead of the enzyme source.[8]
- Incubate the mixture at 30°C for 15 minutes.[10]
- Measure the absorbance of the reddish-brown color developed at 450 nm using a UV-Vis spectrophotometer.[8]

Data Presentation:

Parameter	Value	Reference
Substrate	Guaiacol	[8]
Wavelength (λ_{max})	450-470 nm	[8][9]
Molar Extinction Coefficient (ϵ)	12,100 M ⁻¹ cm ⁻¹ (at 465 nm)	[5]
Optimal pH for LacMP	6.5	[3]
Optimal Temperature for LacMP	45°C	[3]

Calculation of Laccase Activity:

Enzyme activity is expressed in International Units (IU), where 1 IU is the amount of enzyme required to oxidize 1 μmol of guaiacol per minute.[8]

$$\text{Activity (U/mL)} = (A * V) / (t * \epsilon * v)$$

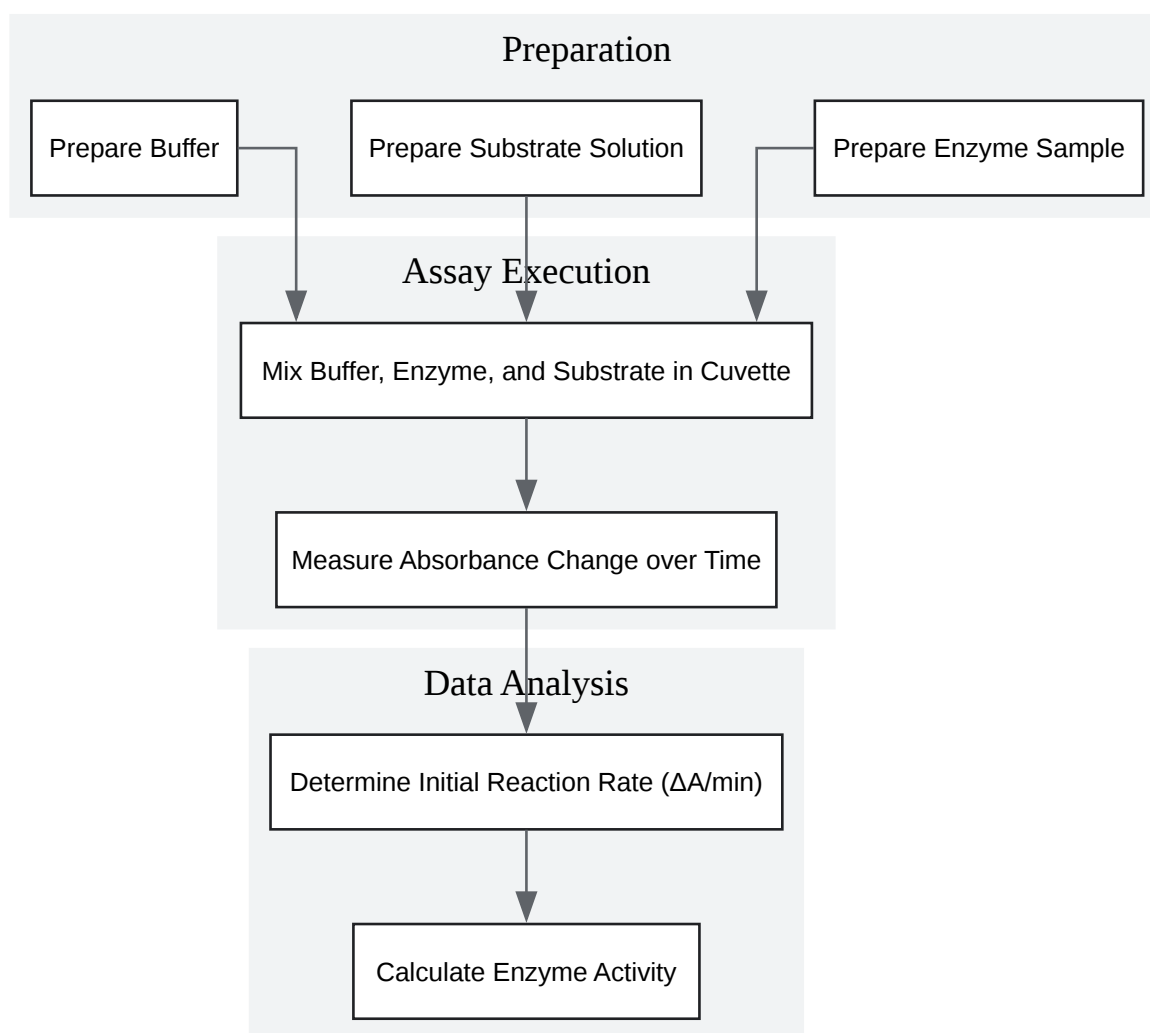
Where:

- A: Absorbance at 450 nm.
- V: Total mixture volume in mL.

- t: Incubation time in minutes.
- ϵ : Molar extinction coefficient for guaiacol (use 12.1 L/mmol/cm for calculation at 465 nm).[5]
- v: Enzyme volume in mL.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for a spectrophotometric laccase activity assay.



[Click to download full resolution via product page](#)

Figure 4: General workflow for a spectrophotometric laccase assay.

Concluding Remarks

The protocols provided in these application notes offer robust and reproducible methods for the quantification of **LacMP** laccase activity. The choice of substrate will depend on the specific research question, the presence of interfering substances, and the desired sensitivity. For general screening and high-throughput applications, the ABTS assay is often preferred due to its sensitivity and the stability of the colored product.[2] The syringaldazine and guaiacol assays provide valuable alternatives, particularly when investigating substrate specificity. Adherence to these standardized protocols will ensure high-quality, comparable data for academic and industrial research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. An Easy Method for Screening and Detection of Laccase Activity [openbiotechnologyjournal.com]
- 2. benchchem.com [benchchem.com]
- 3. Expression and characterization of LacMP, a novel fungal laccase of Moniliophthora perniciosa FA553 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Laccase: addressing the ambivalence associated with the calculation of enzyme activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fpl.fs.usda.gov [fpl.fs.usda.gov]
- 7. Biochemical and Molecular Characterization of a Laccase from Marasmius quercophilus - PMC [pmc.ncbi.nlm.nih.gov]
- 8. thepharmajournal.com [thepharmajournal.com]
- 9. researchgate.net [researchgate.net]
- 10. actascientific.com [actascientific.com]

- To cite this document: BenchChem. [Measuring the Activity of LacMP Laccase: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16141901/docs#measuring-the-activity-of-lacmp-laccase-application-notes-and-protocols\]](https://www.benchchem.com/product/b16141901/docs#measuring-the-activity-of-lacmp-laccase-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)